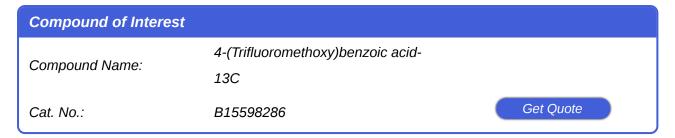


Technical Guide: Isotopic Enrichment of 4-(Trifluoromethoxy)benzoic acid-13C

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the isotopic enrichment of 4-(Trifluoromethoxy)benzoic acid-¹³C, a critical internal standard and tracer for advanced analytical studies. This document details the synthesis, methodologies for determining isotopic enrichment levels, and its application in quantitative analysis, particularly within the pharmaceutical and drug development sectors.

Introduction

4-(Trifluoromethoxy)benzoic acid-¹³C is a stable isotope-labeled analog of 4- (Trifluoromethoxy)benzoic acid. The incorporation of a ¹³C isotope, most commonly at the carboxyl carbon, provides a distinct mass shift, making it an invaluable tool for quantitative analysis using mass spectrometry (MS) and nuclear magnetic resonance (NMR) spectroscopy. Its primary application is as an internal standard in bioanalytical assays to ensure accuracy and precision in the quantification of the unlabeled parent compound.

Synthesis of 4-(Trifluoromethoxy)benzoic acid-13C

The synthesis of 4-(Trifluoromethoxy)benzoic acid-¹³C typically involves the introduction of a ¹³C-labeled carboxyl group onto the 4-(trifluoromethoxy)phenyl moiety. A common and effective method is the carboxylation of a Grignard reagent with ¹³C-labeled carbon dioxide (¹³CO₂).

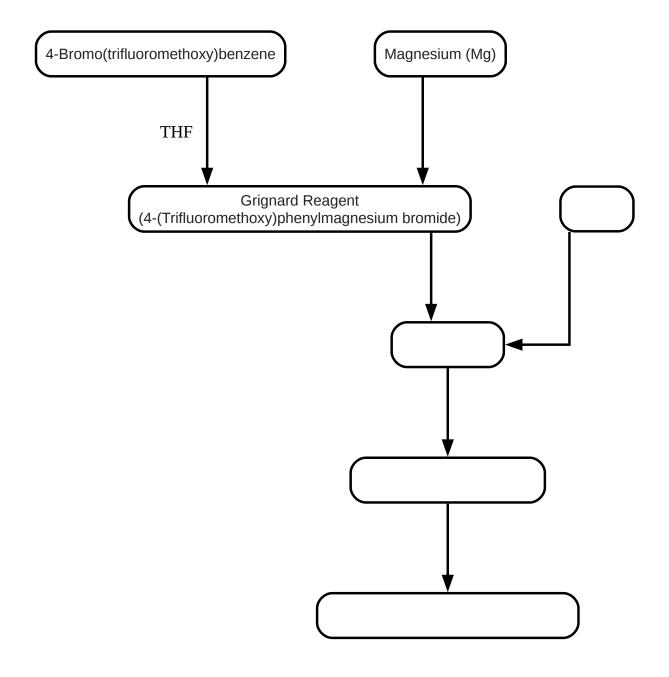




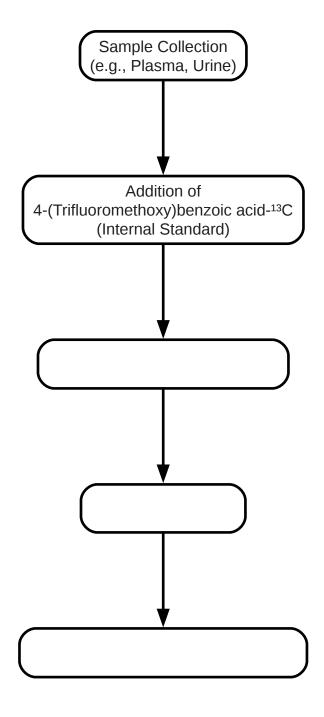


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